

handling precautions reactive 3-oxopropanoic acid

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Compound Focus: 3-Oxopropanoic acid

CAS No.: 926-61-4

Cat. No.: S580796

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Chemical Profile: 3-Oxopropanoic Acid

The table below summarizes the identified properties and hazards of **3-oxopropanoic acid** from the search results.

Property	Details
IUPAC Name	3-Oxopropanoic acid [1]
Other Names	Malonic semialdehyde, Formylacetic acid [1]
Molecular Formula	$C_3H_4O_3$ [1]
Molar Mass	88.062 $g \cdot mol^{-1}$ [1]
Boiling Point	237.3 °C [1]
Flash Point	111.6 °C [1]
Reactivity Note	Highly reactive; carries both carboxylic acid and aldehyde functions [1].

Property	Details
GHS Hazard	Labeled with a "Warning" [1]. (Specific hazard statements were not available in the search results.)

General Precautions for Reactive Chemicals

While specific protocols for **3-oxopropanoic acid** are limited, the following general precautions for reactive chemicals are critical for safety [2] [3].

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including **chemical splash goggles** or a face shield, **proper gloves** (selected based on chemical compatibility), and a **lab coat or apron** to protect against splashes [2].
- **Engineering Controls:** Perform all handling operations in a properly functioning **fume hood** to protect against inhaling potential fumes and to provide a barrier against splashes [2].
- **Emergency Equipment:** Ensure that **emergency eyewash stations and safety showers** are easily accessible and unobstructed in the work area. Immediate flushing is crucial in case of contact with skin or eyes [2].
- **Storage:** Store reactive chemicals properly by **separating incompatible materials**. For instance, keep oxidising agents away from reducing agents [2]. Conduct a process hazard analysis to understand what interactions might occur [3].
- **Handling and Transfer:** Use tools like **flask tongs** to maintain a safe distance. When transferring chemicals, use the smallest amounts necessary for your experiment and work within a fume hood or glove box [2].

Suggested Troubleshooting and FAQs

Based on the general safety principles, here are some potential FAQs that could form the core of your technical support guide.

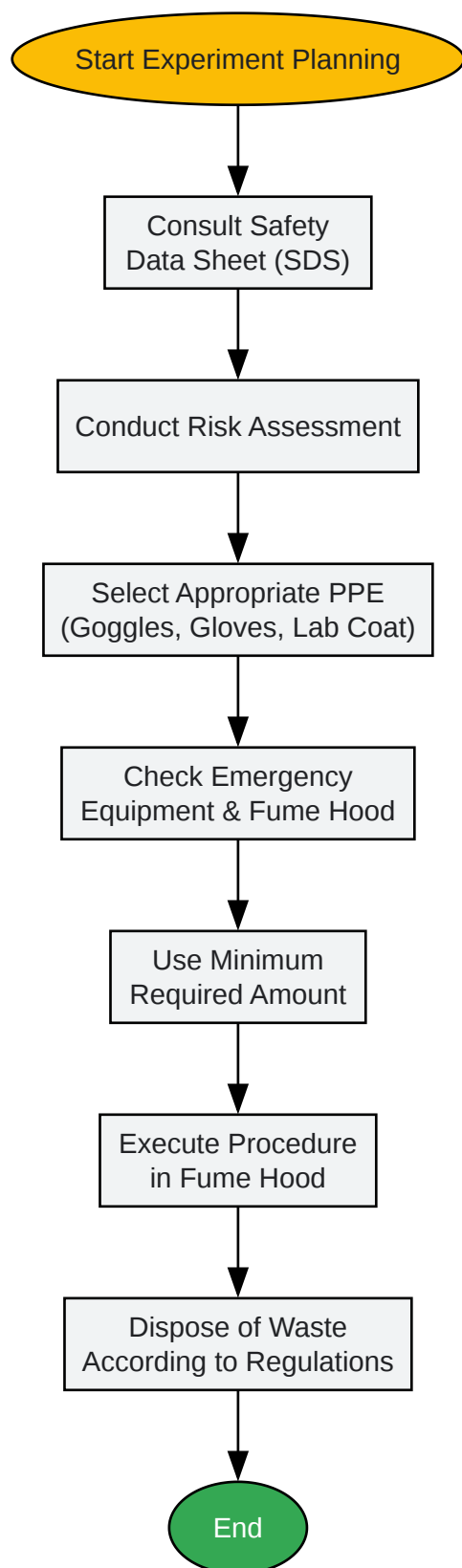
Q: What is the first thing I should do before starting work with 3-oxopropanoic acid? **A:** The most critical step is to **consult the Safety Data Sheet (SDS)**. If an SDS for **3-oxopropanoic acid** is not available, you must treat it with extreme caution based on its known properties. Assume it is highly reactive and potentially corrosive. Plan your experiment to use the **minimum quantity necessary** and ensure all safety equipment, including the fume hood and eyewash station, is functional [2] [3].

Q: How should I store 3-oxopropanoic acid? A: Due to its high reactivity and dual functional groups, it should be stored in a **cool, well-ventilated area**, likely in a dedicated cabinet for reactive chemicals. The container must be **clearly labeled** with the chemical name and all hazard warnings. It is essential to determine and **separate it from incompatible chemicals**, such as strong oxidising or reducing agents, to prevent violent reactions [2] [1].

Q: What should I do if I spill 3-oxopropanoic acid on my skin? A: Immediately remove contaminated clothing and flush the affected area with copious amounts of water in the emergency shower for at least 15 minutes. Seek medical attention immediately and, if possible, provide the healthcare professional with the chemical name and its SDS [2].

A Practical Workflow for Handling

The diagram below outlines a logical workflow for handling reactive chemicals like **3-oxopropanoic acid**, based on standard safety protocols.



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> Reactive Chemical Handling Workflow

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References

1. 3-Oxopropanoic acid [en.wikipedia.org]
2. How to Handle Reactive Chemicals | The Chemistry Blog [chemicals.co.uk]
3. Recognizing and controlling reactive hazards [fldata.com]

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